

Technical Guide: Safe Handling & Logistics for 4,5-Dimethoxy-6-indanaldehyde

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 4,5-Dimethoxy-6-indanaldehyde

Cat. No.: B8405850

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CAS Number: 51932-59-3 Chemical Family: Aromatic Aldehyde / Indane Derivative Synonyms: 6-Formyl-4,5-dimethoxyindane; 4,5-Dimethoxy-2,3-dihydro-1H-indene-6-carbaldehyde

Executive Safety Summary

As a Senior Application Scientist, I must emphasize that while specific toxicological data for this intermediate (CAS 51932-59-3) is limited in public registries, its structural homology to Veratraldehyde (3,4-dimethoxybenzaldehyde) and Indane mandates a strict Analog-Based Safety Assessment.

Treat this compound as a Class II Irritant and a potential Respiratory Sensitizer. The aldehyde moiety renders it susceptible to autoxidation to the corresponding carboxylic acid upon air exposure, necessitating inert handling to maintain chemical integrity.

Core Hazard Classification (GHS / Analog-Derived)

Hazard Category	Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1][2][3]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.
Reactivity	Air/Light Sensitive	May form explosive peroxides or degrade to acid.

Personal Protective Equipment (PPE) Matrix

This matrix is designed as a self-validating system: the hazard dictates the barrier. Do not deviate from these standards.

Protection Zone	Required Equipment	Technical Justification (Causality)
Respiratory	N95 / P2 Mask (Minimum) Use Half-face Respirator with OV/P100 cartridges for >1g handling.	Prevents inhalation of fine dusts/aerosols which can trigger mucous membrane inflammation (H335).
Ocular	Chemical Splash Goggles (ANSI Z87.1+)	Aldehydes are lachrymators. Safety glasses allow vapor bypass; goggles provide a sealed environment.
Dermal (Hands)	Double Nitrile Gloves (min 0.11mm thickness)	Outer Layer: Sacrificial barrier against contamination. Inner Layer: Protects against permeation during doffing.
Dermal (Body)	Lab Coat (Cotton/Poly blend) + Tyvek Sleeves	Prevents particulate accumulation on street clothes. Tyvek sleeves cover the wrist gap between glove and coat.

Operational Protocol: From Storage to Synthesis

This workflow ensures both operator safety and compound stability.

A. Storage & Stability^{[5][6]}

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Under Argon or Nitrogen (Air sensitive).
- Container: Amber glass vial with a Teflon-lined cap (Light sensitive).

B. Weighing & Transfer (Step-by-Step)

- Equilibration: Allow the sealed vial to warm to room temperature before opening. Opening a cold vial introduces condensation, hydrolyzing the aldehyde.
- Engineering Control: All weighing must occur inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Anti-Static Measure: Use an anti-static gun or ionizer bar if the powder is fluffy/static-prone to prevent dispersal.
- Transfer: Use a disposable spatula. Do not return excess material to the stock vial to avoid cross-contamination.

C. Reaction Setup

- Solvent Choice: Dissolve in anhydrous solvents (DCM, THF, or Toluene) immediately after weighing.
- Inerting: Purge the reaction vessel with Nitrogen/Argon for 5 minutes prior to addition.

D. Visualized Workflow

The following diagram illustrates the critical control points (CCPs) for handling this compound to prevent degradation and exposure.



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Figure 1: Critical Control Points in the handling of **4,5-Dimethoxy-6-indanaldehyde** to ensure safety and purity.

Emergency Response Procedures

In the event of containment breach, execute the following logic immediately.

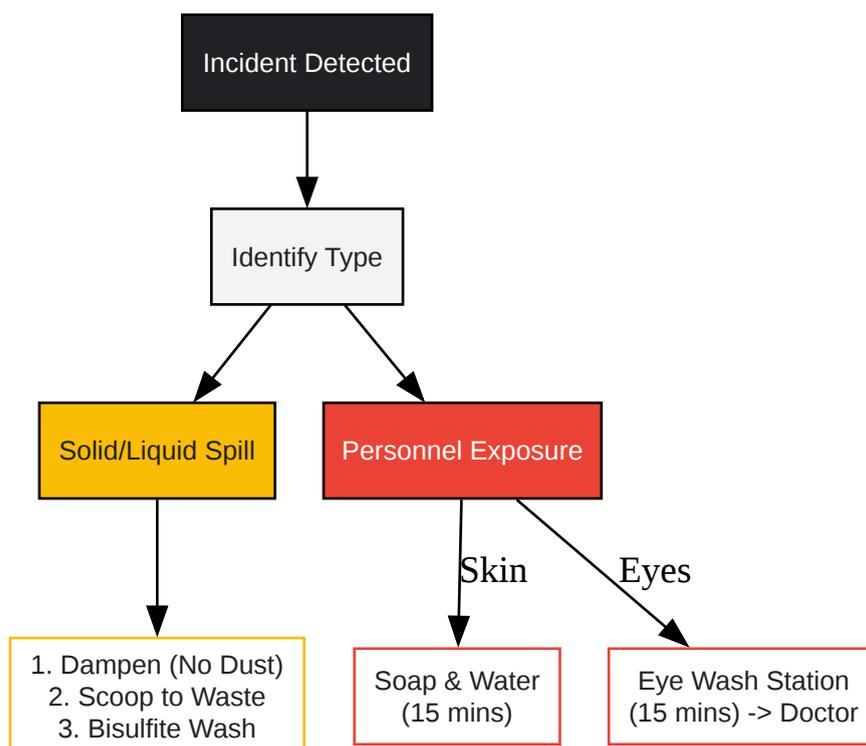
A. Spill Cleanup (Solid)

- Evacuate the immediate 3-meter radius.
- Don PPE: Goggles, Double Gloves, N95 Respirator.
- Contain: Cover the spill with a damp paper towel (to prevent dust) or an inert absorbent (Vermiculite).
- Clean: Scoop into a hazardous waste bag. Wipe surface with 1M Sodium Bisulfite (neutralizes aldehydes) followed by soap and water.

B. Exposure Response^{[3][4][7]}

- Eye Contact: Flush with water for 15 minutes holding eyelids open.^{[2][3][4]} Consult an ophthalmologist (Aldehydes can cause protein cross-linking in the cornea).
- Skin Contact: Wash with soap and water.^{[3][5]} Do not use alcohol (increases permeability).
- Inhalation: Move to fresh air. If wheezing occurs, seek medical attention.

C. Emergency Logic Diagram



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Figure 2: Decision logic for immediate response to spills or exposure incidents.

Disposal Protocols

Disposal must comply with local environmental regulations (RCRA in the US, waste codes in EU).

- Classification: Hazardous Organic Waste (Aldehyde).
- Segregation: Do not mix with strong oxidizers (e.g., Nitric acid) or strong bases.
- Labeling: "Flammable Solid, Organic, N.O.S. (Contains **4,5-Dimethoxy-6-indanaldehyde**)."
- Neutralization (Optional for small scale): Small amounts (<500mg) can be treated with aqueous Sodium Bisulfite solution before disposal into organic waste streams, reducing volatility and reactivity.

References

- Synthesis & Characterization: Cannon, J. G., et al. "Centrally acting emetics. 8. Miscellaneous structures related to apomorphine." *The Journal of Organic Chemistry*, vol. 39, no. 19, 1974, pp. 2913–2916. (Describes the synthesis of Compound 11: **4,5-dimethoxy-6-indanaldehyde**).
- Analog Hazard Data (Veratraldehyde): PubChem. "Veratraldehyde (CAS 120-14-9) Safety Data." National Library of Medicine.
- General Aldehyde Safety: National Research Council (US) Committee on Prudent Practices in the Laboratory. *Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards*. National Academies Press, 2011.

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